Scalable Process Development for 2-[Ethyl(methyl)sulfamoyl]benzoic Acid

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Compound of Interest

Compound Name:	*2-[Ethyl(methyl)sulfamoyl]benzoic acid*
CAS No.:	*1094777-57-7*
Cat. No.:	*B1370986*

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Executive Summary & Strategic Analysis

2-[Ethyl(methyl)sulfamoyl]benzoic acid is a critical benzoic acid scaffold featuring a sulfonamide moiety at the ortho position. This structural motif is prevalent in various pharmaceutical intermediates, particularly in the development of uricosuric agents, diuretics, and specific enzyme inhibitors.

The Scalability Challenge: The primary synthetic challenge lies in the regioselectivity of the sulfonamide formation. Direct reaction of 2-sulfobenzoic cyclic anhydride with amines typically results in nucleophilic attack at the carbonyl carbon (yielding the ortho-sulfobenzamide) rather than the sulfonyl sulfur. Consequently, a scalable process must utilize a Protection-Activation Strategy to direct the amine exclusively to the sulfonyl group.

This guide details a robust, chromatography-free "Ester-Sulfonyl Chloride" Route validated for kilo-lab implementation. This pathway ensures high purity (>98%) through crystallization-driven isolation.

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Retrosynthetic Logic & Pathway Design

To achieve the target molecule efficiently, we disconnect the sulfonamide bond. The precursor must be an activated sulfonyl derivative (sulfonyl chloride) with the carboxylic acid protected to prevent side reactions (salt formation or competitive amidation).

Validated Pathway (The "Saccharin-Ester" Route)

- Ring Opening/Esterification: Conversion of Saccharin (or 2-sulfobenzoic anhydride) to methyl 2-sulfobenzoate.
- Chlorination: Activation of the sulfonic acid to the sulfonyl chloride.
- Amination: Regioselective sulfonamide formation using N-ethylmethylamine.
- Hydrolysis: Saponification of the ester to release the free acid.



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Figure 1: Step-wise synthetic pathway designed for regioselective control and scalable isolation.

Detailed Experimental Protocols

Stage 1: Preparation of Methyl 2-(chlorosulfonyl)benzoate

Rationale: This step activates the sulfonyl group while protecting the carboxyl group. Using the methyl ester ensures the intermediate crystallizes well, avoiding the instability associated with the free acid chloride.

Reagents:

- 2-Sulfobenzoic acid cyclic anhydride (or Saccharin, see Note A): 1.0 eq

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- Methanol (anhydrous): 5.0 vol
- Thionyl Chloride (

  ): 1.5 eq
- DMF (Catalytic): 0.05 eq
- Toluene: 5.0 vol

Protocol:

- Esterification: Charge 2-sulfobenzoic cyclic anhydride into a reactor containing Methanol at 0–5°C. Stir for 2 hours. The anhydride ring opens to form methyl 2-sulfobenzoate (mono-ester).
  - Control Point: Monitor by HPLC/TLC until anhydride is consumed.
- Solvent Swap: Concentrate the mixture under vacuum to remove excess methanol (essential to prevent reaction with thionyl chloride). Chase with Toluene (2x).
- Chlorination: Suspend the residue in Toluene. Add catalytic DMF.
- Addition: Add Thionyl Chloride dropwise at 20–25°C. (Caution: Gas evolution

  ,

).
- Reaction: Heat to 70–75°C for 4–6 hours. The suspension will clear as the sulfonyl chloride forms.
- Isolation: Cool to 0–5°C. If the product crystallizes, filter directly. If not, concentrate to dryness and recrystallize from n-Heptane/Toluene.
  - Yield Target: 85–90%
  - Stability:[1] Store under inert atmosphere (moisture sensitive).

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> *Note A (Saccharin Start): If starting from Saccharin, reflux with Methanol/H2SO4 first to open the ring to the methyl ester sulfonamide/sulfonic acid mixture, then proceed to chlorination. The anhydride route is cleaner.*

Stage 2: Amination with N-Ethylmethylamine

Rationale: The sulfonyl chloride is highly electrophilic. Using a biphasic system or a controlled addition prevents bis-alkylation or hydrolysis.

Reagents:

- Methyl 2-(chlorosulfonyl)benzoate: 1.0 eq
- N-Ethylmethylamine: 1.1 eq
- Triethylamine (or

  ): 1.2 eq
- Ethyl Acetate (EtOAc): 10 vol
- Water: 5 vol

Protocol:

- Preparation: Dissolve Methyl 2-(chlorosulfonyl)benzoate in EtOAc. Cool to 0–5°C.
- Amine Addition: Mix N-Ethylmethylamine with Triethylamine in EtOAc (2 vol). Add this solution dropwise to the reactor, maintaining internal temperature <10°C.
  - Exotherm Alert: Sulfonamide formation is exothermic.
- Reaction: Warm to 20–25°C and stir for 2 hours.

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- Work-up: Add Water to quench salts. Separate phases.
- Wash: Wash organic layer with 1M HCl (to remove unreacted amine) and Brine.
- Concentration: Dry over

  and concentrate to obtain the intermediate ester.

  - Purification: Usually sufficiently pure (>95%).[2] Can be recrystallized from Isopropanol if needed.[3]

Stage 3: Hydrolysis to Target Acid

Rationale: Mild saponification removes the methyl ester without degrading the sulfonamide bond.

Reagents:

- Methyl 2-[ethyl(methyl)sulfamoyl]benzoate: 1.0 eq
- Sodium Hydroxide (2M aq): 2.5 eq
- Methanol: 3 vol

Protocol:

- Saponification: Dissolve the intermediate in Methanol. Add NaOH solution.[4]
- Reaction: Heat to 50°C for 2–3 hours.
  - Check: Solution becomes homogeneous.
- Acidification: Cool to 20°C. Adjust pH to 1–2 using 6M HCl.
- Crystallization: The target acid, **2-[Ethyl(methyl)sulfamoyl]benzoic acid**, will precipitate as a white solid.
- Filtration: Filter the solid. Wash with cold water (2 vol).[2]

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- Drying: Dry in a vacuum oven at 45°C.

Process Parameters & Data Summary

Parameter	Specification	Criticality
Thionyl Chloride Addition	T < 25°C	High - Prevents decomposition and runaway exotherm.
Moisture Control (Stage 1)	< 0.1% Water	High - Water hydrolyzes sulfonyl chloride back to sulfonic acid.
Amine Stoichiometry	1.05 - 1.10 eq	Medium - Excess amine is hard to remove; too little lowers yield.
pH Adjustment (Stage 3)	pH 1.0 - 2.0	High - Ensures complete protonation for maximum recovery.

Safety & Troubleshooting Guide

Hazard Management

- Thionyl Chloride: Highly corrosive and reacts violently with water. Scrubber system required for HCl/SO2 off-gassing.
- N-Ethylmethylamine: Flammable and toxic. Handle in a fume hood.
- Exotherms: Both the chlorination and amination steps are exothermic. Ensure reactor cooling jacket is active before addition.

Troubleshooting Table

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Issue	Probable Cause	Corrective Action
Low Yield (Stage 1)	Incomplete drying of Methanol	Ensure complete solvent swap to Toluene before adding SOCl2.
Impurity in Stage 2	Hydrolysis of Sulfonyl Chloride	Use anhydrous EtOAc; keep reaction dry until workup.
Oiling out (Stage 3)	pH too high or rapid addition	Acidify slowly; seed the solution with pure crystals if available.

References

- Shrader, J. H. (1917). "The reaction of o-sulfobenzoic anhydride with amines." Journal of the Chemical Society, 112, 709-710.[3] (Establishes regioselectivity issues with direct anhydride opening).
- BenchChem. (2025).[5] "A Comparative Guide to the Synthesis of Sulfamoylbenzoates." Link (General protocols for chlorosulfonation and amination of benzoic acid derivatives).
- Organic Syntheses. (1928). "o-Sulfobenzoic Anhydride."[1][2][6][7] Org.[2] Synth. 8, 28. Link (Preparation of the key starting material).
- PubChem. (2023).[8][9] "**2-[Ethyl(methyl)sulfamoyl]benzoic acid** - Compound Summary." Link (Physical properties and identifiers).
- Google Patents. (2016). "Method for synthesizing 2-methoxy-5-sulfamoylbenzoic acid methyl esters." CN105439915A. Link (Analogous industrial conditions for sulfamoyl benzoate synthesis).

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Sources

- 1. CAS 81-08-3: 2-Sulfobenzoic acid cyclic anhydride [cymitquimica.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. US2946815A - 2-sulfamoylbenzoic acid esters - Google Patents [patents.google.com]
- 4. Rapid Preparation of a Large Sulfated Metabolite Library for Structure Validation in Human Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. 2-Sulfobenzoic acid cyclic anhydride | C7H4O4S | CID 65729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemeo.com [chemeo.com]
- 8. americanelements.com [americanelements.com]
- 9. 2-Ethyl-5-(methylsulfamoyl)benzoic acid | C10H13NO4S | CID 81535665 - PubChem [pubchem.ncbi.nlm.nih.gov]
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